

1,1,1,3,3-Pentamethyl-3-octyldisiloxane material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1,1,1,3,3-Pentamethyl-3-octyldisiloxane

Cat. No.: B064404

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An In-depth Technical Guide to 1,1,1,3,3-Pentamethyl-3-octyldisiloxane

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical summary based on available Material Safety Data Sheet (MSDS) information. No peer-reviewed experimental protocols or detailed toxicological studies for this specific compound were identified in a comprehensive search of publicly available literature. The information provided should be used for guidance and not as a substitute for rigorous, experimentally validated data.

Chemical Identity and Properties

1,1,1,3,3-Pentamethyl-3-octyldisiloxane is a member of the siloxane family, characterized by a backbone of alternating silicon and oxygen atoms. Its structure includes both methyl and a longer octyl group attached to the silicon atoms, which imparts specific physicochemical properties such as hydrophobicity and low volatility.^[1]

Synonyms: n-Octylpentamethyldisiloxane^{[1][2]} CAS Number: 180006-15-9^{[1][2]}

A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **1,1,1,3,3-Pentamethyl-3-octyldisiloxane**

Property	Value
Molecular Formula	C13H32OSi2
Molecular Weight	260.56 g/mol
Boiling Point	Not Available
Specific Gravity/Density	Not available
Hazard Symbols	Xi (Irritant)
Risk Phrases	36 (Irritating to eyes)

Data sourced from Material Safety Data Sheet.[\[2\]](#)

Hazard Identification and Toxicology Summary

According to the available MSDS, **1,1,1,3,3-Pentamethyl-3-octyldisiloxane** is classified as an irritant.[\[2\]](#) The primary hazards are associated with eye irritation.[\[2\]](#) A detailed toxicological profile, including LD50 or chronic exposure effects, is not available in the public domain.[\[2\]](#)

Hazard Summary:

- Primary Route of Exposure: Eye contact.
- Health Effects: Irritation to eyes.[\[2\]](#)
- Hazard Symbols: Xi[\[2\]](#)
- Risk Phrases: R36[\[2\]](#)

Due to the lack of comprehensive toxicological data, this compound should be handled with care, assuming the potential for uncharacterized hazards.

Stability and Reactivity

Understanding the stability and reactivity of a compound is crucial for safe handling and experimental design.

Table 2: Stability and Reactivity Profile

Parameter	Description
Chemical Stability	Stable at room temperature in closed containers under normal storage and handling conditions.
Conditions to Avoid	Incompatible materials, excess heat.
Incompatibilities	Oxidizing agents.
Hazardous Decomposition	Carbon monoxide, carbon dioxide, silicon dioxide.
Hazardous Polymerization	Has not been reported.

Data sourced from Material Safety Data Sheet.[\[2\]](#)

Experimental Procedures: Handling, Storage, and Emergency Protocols

While specific experimental protocols for the use of **1,1,1,3,3-Pentamethyl-3-octyldisiloxane** in research or drug development are not available, the following general procedures derived from its MSDS should be strictly followed.

4.1 Handling and Storage Protocol

Proper handling and storage are paramount to ensure laboratory safety and maintain the integrity of the chemical.

- Storage: Store in a tightly closed container in a cool, dry place.
- Handling:
 - Ensure adequate ventilation.
 - Avoid contact with eyes, skin, and clothing.
 - Avoid ingestion and inhalation.

- Wash thoroughly after handling.

4.2 Emergency and First Aid Protocol

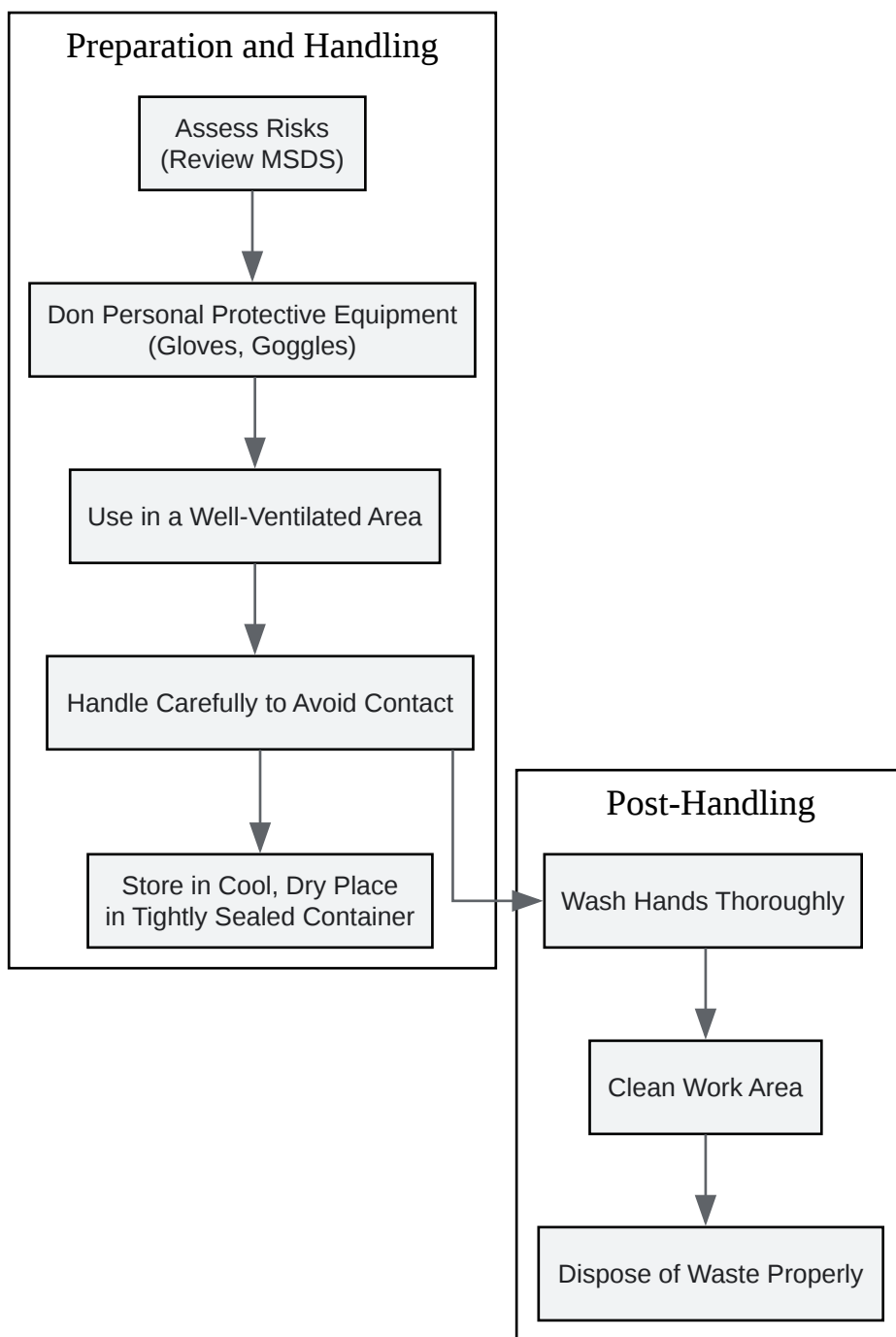
In the event of accidental exposure, the following first aid measures should be taken immediately.

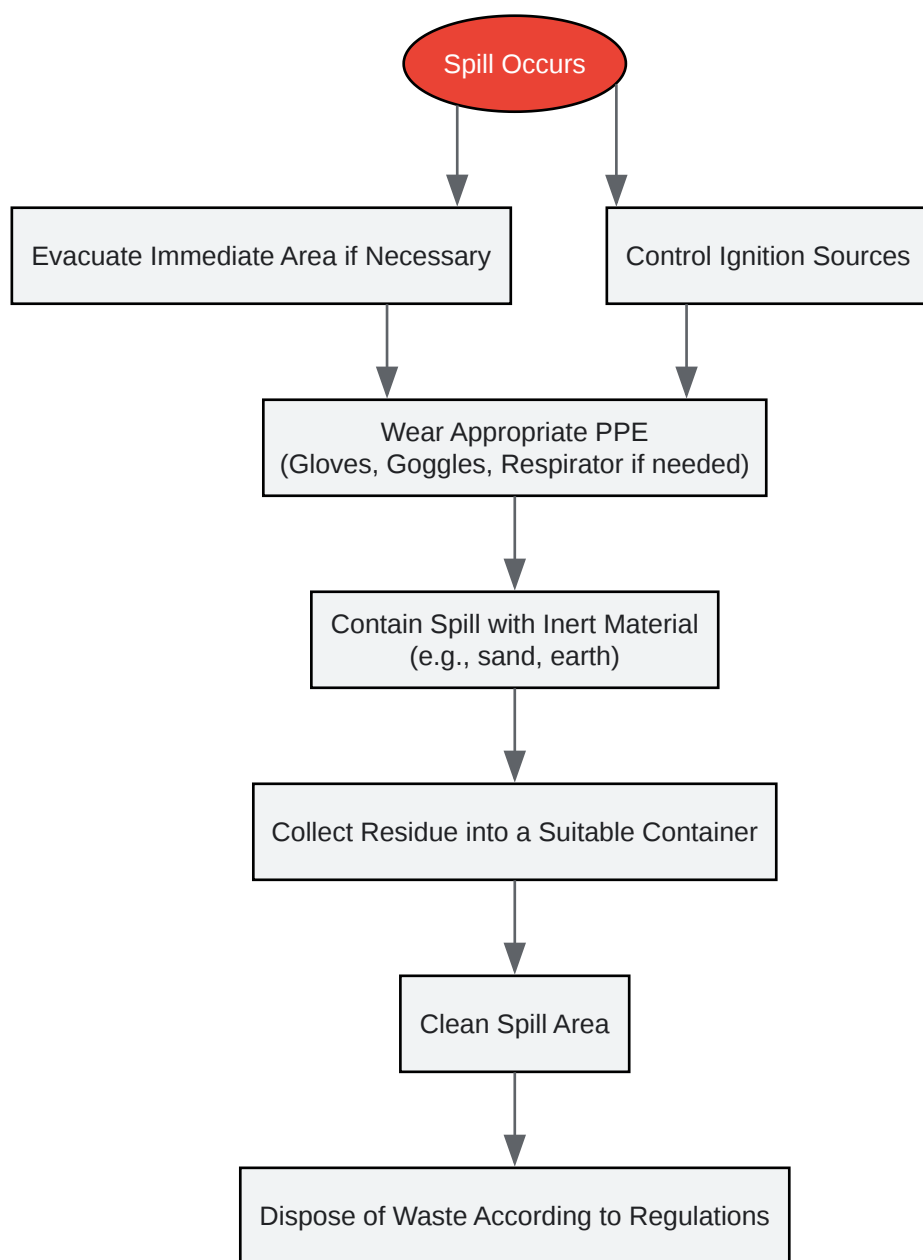
- Eyes: In case of contact, immediately flush eyes with plenty of water for at least 15 minutes.
- Skin: In case of contact, flush skin with plenty of water.
- Ingestion: If swallowed, do not induce vomiting.
- Inhalation: If inhaled, remove to fresh air.

In all cases of exposure, seek medical attention.

Workflow Diagrams

The following diagrams illustrate the logical flow for safe handling and in the event of an accidental spill, based on the available safety data.





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References

- 1. CAS 180006-15-9: N-OCTYLPENTAMETHYLDISILOXANE | CymitQuimica [cymitquimica.com]
- 2. 1,1,1,3,3-PENTAMETHYL-3-OCTYLDISILOXANE | CAS#:180006-15-9 | Chemsrcc [chemsrc.com]
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